

Technical Support Center: D-Galactose-6-O-sulfate Sodium Salt

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Compound of Interest

Compound Name: **D-Galactose-6-O-sulfate sodium salt**

Cat. No.: **B12402404**

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **D-Galactose-6-O-sulfate sodium salt**.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of **D-Galactose-6-O-sulfate sodium salt**?

A1: **D-Galactose-6-O-sulfate sodium salt** is described as being slightly soluble in water and methanol.^[1] One supplier provides a quantitative value of 125 mg/mL in water, which may require the use of sonication to achieve. It is important to note that the solubility of the non-sulfated form, D-galactose, in PBS (pH 7.2) is approximately 10 mg/mL.^[2]

Q2: What are the recommended storage conditions for **D-Galactose-6-O-sulfate sodium salt**?

A2: It is recommended to store **D-Galactose-6-O-sulfate sodium salt** at -20°C under an inert atmosphere.^{[1][3]} For stock solutions, storage at -80°C for up to 6 months or -20°C for up to 1 month is suggested to prevent inactivation from repeated freeze-thaw cycles.^[4]

Q3: What is the appearance of **D-Galactose-6-O-sulfate sodium salt**?

A3: **D-Galactose-6-O-sulfate sodium salt** is typically a white to off-white solid.^[1]

Q4: What are the key identifiers for **D-Galactose-6-O-sulfate sodium salt**?

A4: The key identifiers are:

- CAS Number: 125455-62-1[3][5][6]
- Molecular Formula: C₆H₁₁NaO₉S[3][5]
- Molecular Weight: 282.20 g/mol [5]

Solubility and Dissolution Troubleshooting Guide

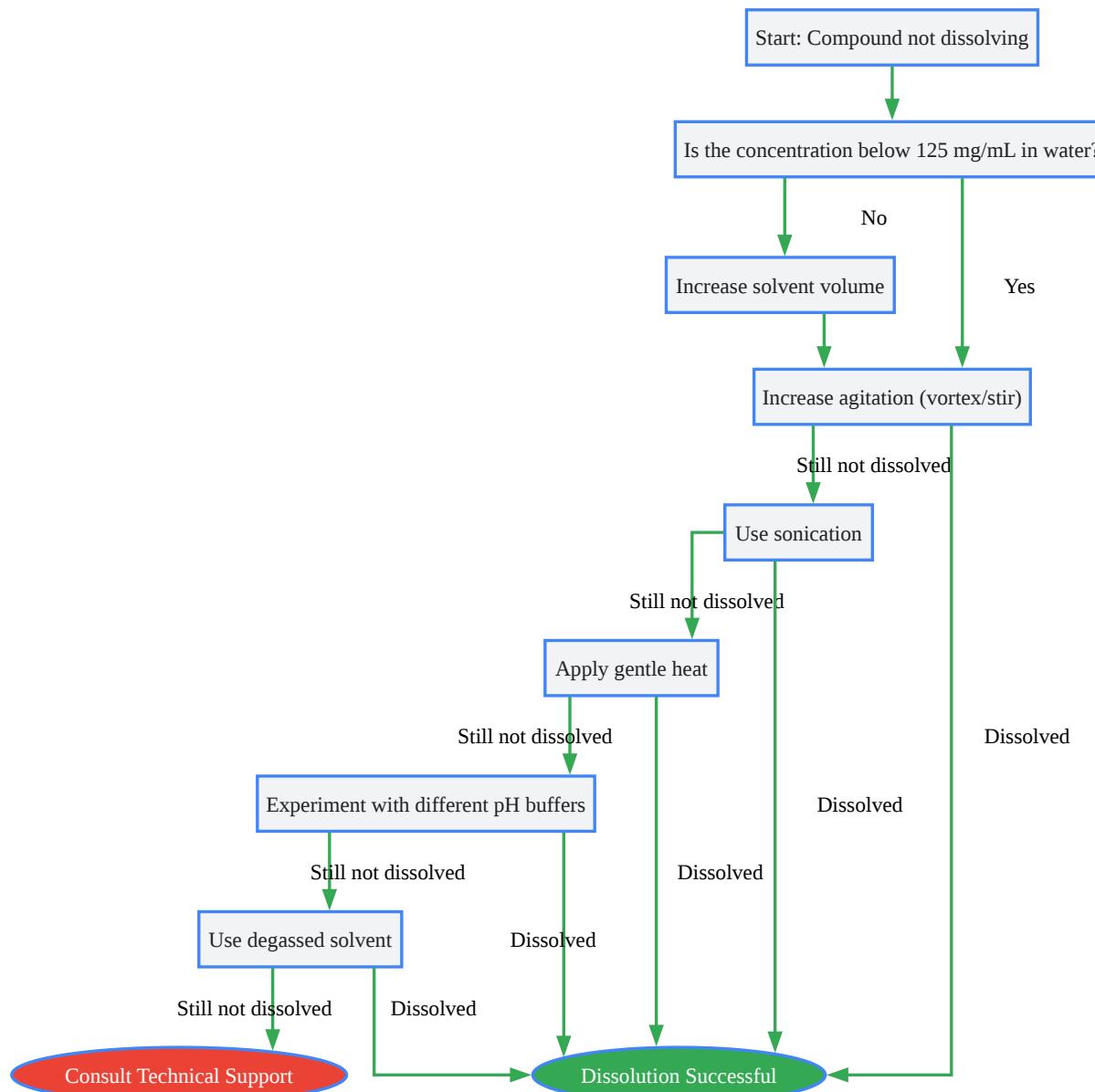
Users may encounter challenges when dissolving **D-Galactose-6-O-sulfate sodium salt**. This guide provides a systematic approach to troubleshooting these issues.

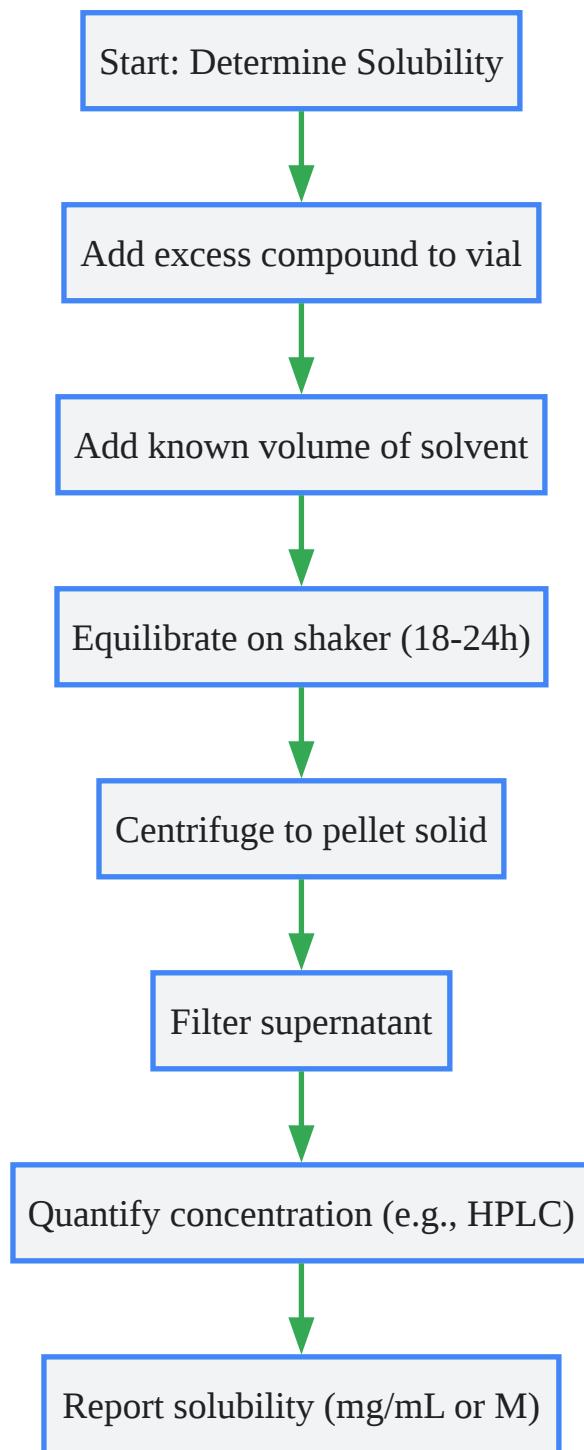
Problem: The compound is not dissolving or is dissolving very slowly.

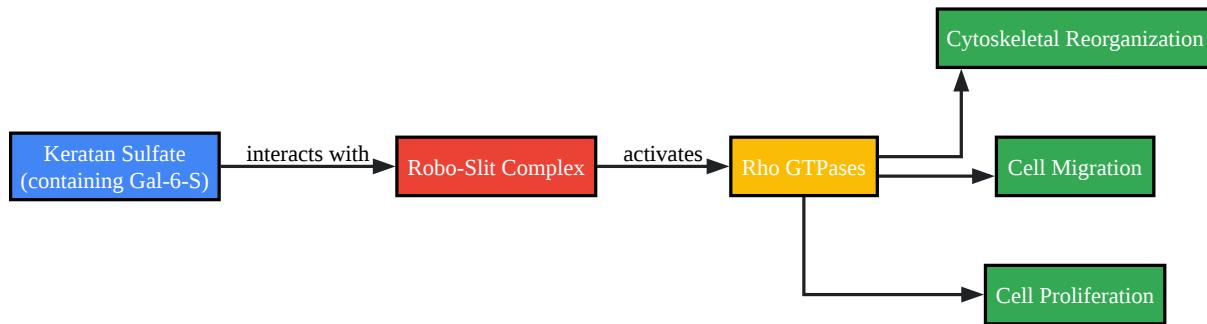
Potential Causes and Solutions:

Potential Cause	Suggested Solution
Insufficient Solvent Volume	The concentration may be too high for the solvent. Refer to the known solubility in water (125 mg/mL) as a starting point. Gradually add more solvent while observing for dissolution.
Low Temperature	For many solids, solubility increases with temperature. Gently warm the solution while stirring. Avoid excessive heat which could degrade the compound.
Inadequate Agitation	Simple inversion or gentle swirling may not be sufficient. Use a vortex mixer or a magnetic stirrer to increase agitation. For difficult-to-dissolve solids, sonication in an ultrasonic bath can be very effective.
Particle Size	Larger crystals have a smaller surface area, leading to slower dissolution. If possible and safe to do so, gently grinding the solid into a finer powder can increase the dissolution rate.
pH of the Solution	The solubility of compounds with ionizable groups can be pH-dependent. While information for this specific compound is limited, you can experimentally test a small amount of material in buffers of different pH values to assess the impact on solubility.
Dissolved Gases in Solvent	Dissolved gases can sometimes interfere with the dissolution process. ^[7] Using degassed solvents, which can be prepared by sonication or sparging with an inert gas, may improve dissolution. ^[7]

Logical Flow for Troubleshooting Dissolution Issues:







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